

# Application Notes & Protocol: Cerium(IV) Sulfate Titration of Iron(II)

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## Compound of Interest

Compound Name: Cerium(IV) sulfate

Cat. No.: B088247

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Audience: Researchers, scientists, and drug development professionals.

## Principle

The determination of iron(II) concentration via **cerium(IV) sulfate** titration is a highly reliable oxidimetric method.<sup>[1]</sup> This analysis is a redox titration where iron(II) ions are oxidized to iron(III) ions by cerium(IV) ions in an acidic medium. The reaction proceeds in a 1:1 stoichiometric ratio, making the calculation straightforward.<sup>[2]</sup> Cerium(IV) is a strong oxidizing agent, and its solutions are stable over a wide range of acid concentrations.<sup>[1]</sup>

The balanced net ionic equation for the reaction is:  $\text{Ce}^{4+} + \text{Fe}^{2+} \rightarrow \text{Ce}^{3+} + \text{Fe}^{3+}$

The endpoint of the titration can be detected visually using a redox indicator, such as ferroin, or instrumentally through potentiometry. The ferroin indicator, a complex of 1,10-phenanthroline and iron(II), provides a sharp color change from red (reduced form) to a pale blue (oxidized form) at the equivalence point.<sup>[3]</sup><sup>[4]</sup>

## Reagents and Materials

- Analytical balance
- Burette (50 mL)
- Pipettes (10 mL, 20 mL, 25 mL)

- Volumetric flasks (100 mL, 250 mL, 500 mL, 1000 mL)
- Conical flasks (250 mL)
- Beakers
- Magnetic stirrer and stir bar
- Weighing bottle[2]

All chemicals should be of analytical reagent grade.[5]

// Edges Fe<sup>2+</sup> -> Fe<sup>3+</sup> [label="Oxidation (loses e<sup>-</sup>)", color="#EA4335", fontcolor="#202124"]; Ce<sup>4+</sup> -> Ce<sup>3+</sup> [label="Reduction (gains e<sup>-</sup>)", color="#4285F4", fontcolor="#202124"]; } caption: "Redox reaction between Iron(II) and Cerium(IV)."

## Experimental Protocols

The prepared **Cerium(IV) sulfate** solution should be standardized against a primary standard, such as pure ferrous ammonium sulfate.[5]

- Preparation of Primary Standard: Accurately weigh approximately 1.0 g of ferrous ammonium sulfate hexahydrate (FAS) into a 250 mL conical flask.
- Dissolution: Add 25 mL of 1 M sulfuric acid and swirl to dissolve the solid completely. Dilute with 50 mL of distilled water.
- Indicator Addition: Add 2-3 drops of ferroin indicator to the FAS solution. The solution will turn a reddish color.[6]
- Titration: Titrate the FAS solution with the prepared 0.1 M **cerium(IV) sulfate** solution from the burette. The endpoint is reached when the color changes sharply from red to a persistent pale blue.[4]
- Replication: Repeat the titration at least two more times to obtain concordant results (titers agreeing within 0.1 mL).[7]

- Calculation: Calculate the exact molarity of the **cerium(IV) sulfate** solution using the weight of FAS and the volume of titrant consumed.

This protocol is suitable for determining the purity of an iron(II) salt or the iron(II) content in a pharmaceutical tablet.<sup>[2][8]</sup>

- Sample Preparation: Accurately weigh an appropriate amount of the finely crushed and homogenized sample (e.g., ~0.5 g of an unknown iron(II) salt or a powdered tablet) into a 250 mL conical flask.<sup>[2][8]</sup>
- Dissolution & Acidification: Add 20 mL of 1 M sulfuric acid to the flask and swirl to dissolve the sample. If necessary, gently warm the solution to aid dissolution. Dilute with approximately 100 mL of distilled water.
- Indicator Addition: Add 2-3 drops of ferroin indicator to the sample solution.<sup>[6]</sup>
- Titration: Titrate the sample solution with the standardized 0.1 M **cerium(IV) sulfate** solution until the endpoint color change from red to pale blue/greenish-blue is observed.<sup>[2]</sup>
- Record Volume: Record the volume of the **cerium(IV) sulfate** solution used.
- Replication: Repeat the procedure for at least two other similar samples to ensure precision.

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// Workflow connections prep_titrant -> standardize -> setup; prep_analyte -> setup; setup -> add_indicator -> titrate -> record -> calculate -> report; } caption: "General workflow for the titration of Iron(II)."
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## Data Presentation

Table 1: Reagent Preparation Summary

Reagent	Molarity (mol/L)	Preparation Details (per 1000 mL)	Reference
Cerium(IV) Sulfate	0.1	Dissolve ~40.43 g of $\text{Ce}(\text{SO}_4)_2 \cdot 4\text{H}_2\text{O}$ in 500 mL of distilled water containing 28 mL of concentrated $\text{H}_2\text{SO}_4$ . Dilute to 1000 mL.	[9][10]
Sulfuric Acid	1.0	Carefully add 55 mL of concentrated (98%) $\text{H}_2\text{SO}_4$ to ~500 mL of distilled water, cool, and dilute to 1000 mL.	[2]
Ferrous Ammonium Sulfate (FAS)	0.1	Dissolve ~39.2 g of $\text{Fe}(\text{NH}_4)_2(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$ in distilled water containing a few drops of dilute $\text{H}_2\text{SO}_4$ and dilute to 1000 mL.	[5]

| Ferroin Indicator | ~0.025 M | Dissolve 0.695 g of  $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$  and 1.485 g of 1,10-phenanthroline monohydrate in water and dilute to 100 mL. |[2][5] |

Table 2: Indicator Properties

Indicator	Reduced Form Color	Oxidized Form Color	Transition Potential (V)	Notes
Ferroin	Deep Red	Pale Blue	~1.12	Most common and highly recommended indicator for this titration. [3]

| N-Phenylanthranilic Acid | Colorless | Violet-Red | ~1.08 | An alternative redox indicator. |

## Calculations

The concentration of iron(II) in the sample is calculated based on the 1:1 stoichiometry of the reaction between  $\text{Ce}^{4+}$  and  $\text{Fe}^{2+}$ .

- Moles of  $\text{Ce}^{4+}$  used:
  - $\text{Moles Ce}^{4+} = \text{Molarity of Ce(SO}_4)_2 \text{ (mol/L)} \times \text{Volume of Ce(SO}_4)_2 \text{ used (L)}$
- Moles of  $\text{Fe}^{2+}$  in the sample:
  - Since the mole ratio is 1:1,  $\text{Moles Fe}^{2+} = \text{Moles Ce}^{4+}$
- Mass of Iron in the sample:
  - $\text{Mass of Fe (g)} = \text{Moles Fe}^{2+} \times \text{Molar mass of Fe (55.845 g/mol)}$
- Percentage Purity or % w/w of Iron:
  - $\% \text{ Purity} = (\text{Mass of Fe determined} / \text{Initial mass of sample}) \times 100$

Example Calculation: If 25.00 mL of a 0.100 M standardized  $\text{Ce(SO}_4)_2$  solution was required to titrate a 0.550 g sample:

- $\text{Moles Ce}^{4+} = 0.100 \text{ mol/L} \times 0.02500 \text{ L} = 0.00250 \text{ mol}$
- $\text{Moles Fe}^{2+} = 0.00250 \text{ mol}$
- $\text{Mass of Fe} = 0.00250 \text{ mol} \times 55.845 \text{ g/mol} = 0.1396 \text{ g}$
- $\% \text{ w/w Fe} = (0.1396 \text{ g} / 0.550 \text{ g}) \times 100 = 25.38\%$

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